

Quantitative Profiling and Mechanism

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Compound Focus: PF-04880594

Cat. No.: S548765

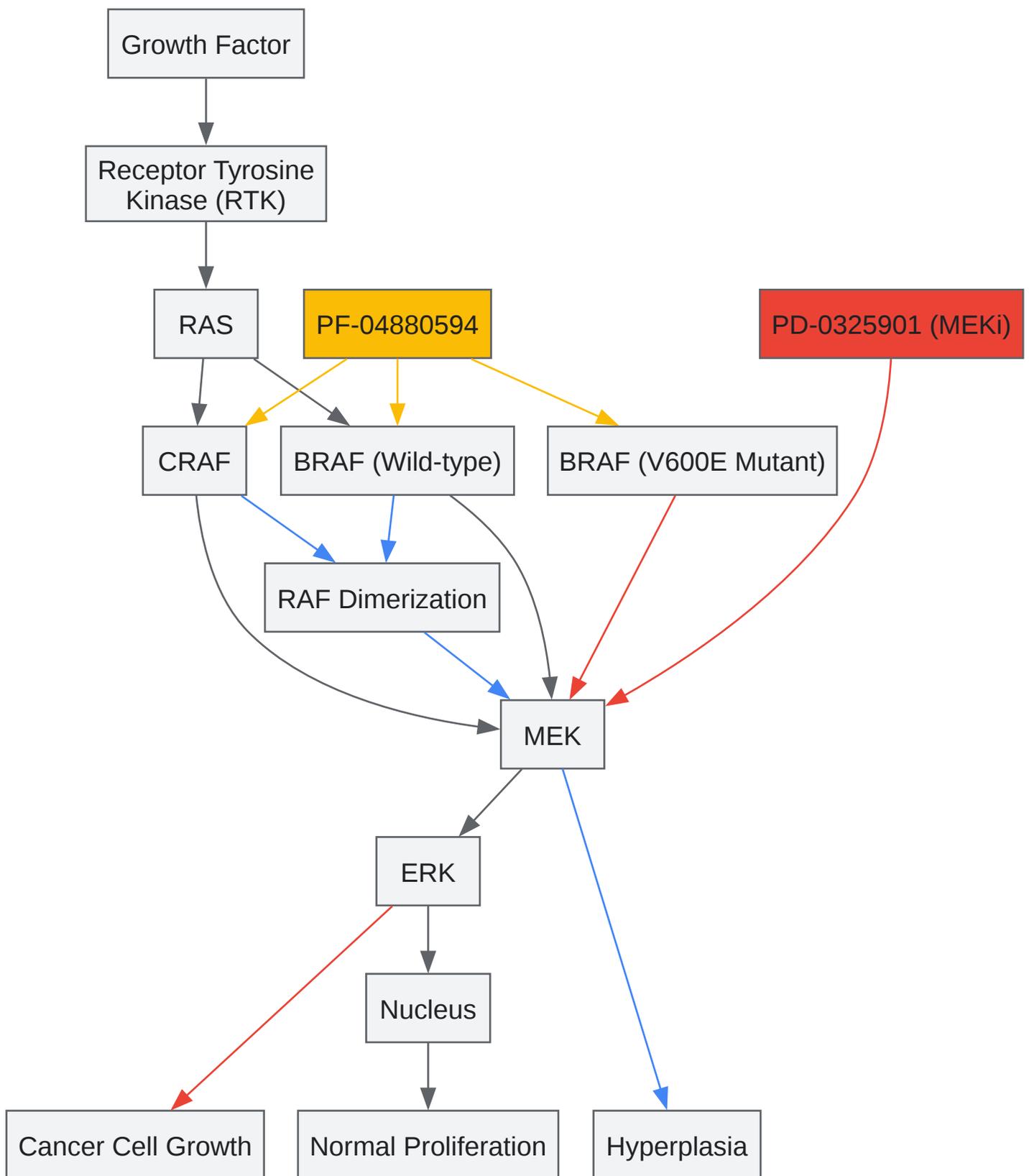
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PF-04880594 demonstrates high potency against various RAF isoforms. The following table lists its half-maximal inhibitory concentration (IC50) values:

Target	IC50 Value
BRAF V600E	0.13 nM [1]
BRAF (wild-type)	0.19 nM [1]
c-RAF	0.39 nM [1]

PF-04880594 exerts its effects by binding to and inhibiting RAF kinases, which are central components of the **MAPK/ERK signaling pathway** (also known as the RAS-RAF-MEK-ERK pathway) [1] [2]. This pathway regulates crucial cellular processes like proliferation and survival [3].

A critical and well-documented phenomenon with **PF-04880594** is **paradoxical MAPK pathway activation** [4] [5]. In cells with wild-type BRAF, the inhibitor can promote RAF dimerization and lead to hyperactivation of the downstream pathway, instead of suppressing it [4]. This results in increased ERK phosphorylation and can stimulate cell proliferation, manifesting in pre-clinical models as **hyperplasia in epithelial tissues** [4] [2]. This mechanism is also responsible for various cutaneous toxicities seen with clinical RAF inhibitors [5].



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Key Experimental Models and Protocols

The understanding of **PF-04880594**'s action is derived from specific experimental models.

- **In Vitro 3D Culture Model:** A culture model of **RHE cells** was used, which is histologically similar to human epidermal layers. In this model, treatment with **62.5 nmol/L of PF-04880594 for 2 days** induced necrosis and significantly increased p-ERK expression, recapitulating the hyperplastic effects [1].
- **In Vivo Mouse Model:** In nude mice, administration of **PF-04880594 at 10-40 mg/kg, twice daily for 3 weeks**, induced ERK phosphorylation and B-Raf/c-Raf dimerization in epithelial tissues. This hyperplasia was attenuated by co-treatment with the MEK inhibitor PD-0325901 [1].
- **Resistance Mechanism Study:** In a study investigating resistance to a c-Met inhibitor, the **GTL16 gastric cancer cell line** and a derived resistant clone were used. Combination treatment with **PF-04880594** and the c-Met inhibitor **PF-04217903** was shown to inhibit ERK activation and overcome the acquired resistance caused by a SND1-BRAF fusion protein [6].

Research Significance and Applications

PF-04880594 serves as a critical tool compound in preclinical research with two main applications:

- **Investigating Therapeutic Potential:** It is used to study the effect of potent RAF inhibition on tumor growth, particularly in contexts driven by mutant BRAF like the V600E variant [1].
- **Modeling and Overcoming Toxicity:** Its propensity to cause paradoxical activation makes it a valuable model for studying the hyperplastic side effects common to RAF inhibitors. Research has shown that these side effects can be completely inhibited by combining **PF-04880594** with a MEK inhibitor (like PD-0325901), a strategy that may **increase the therapeutic index** of RAF inhibitors [4].

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